

# Tromantadine: Mechanism of Action & Metabolism

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## Compound Focus: Tromantadine

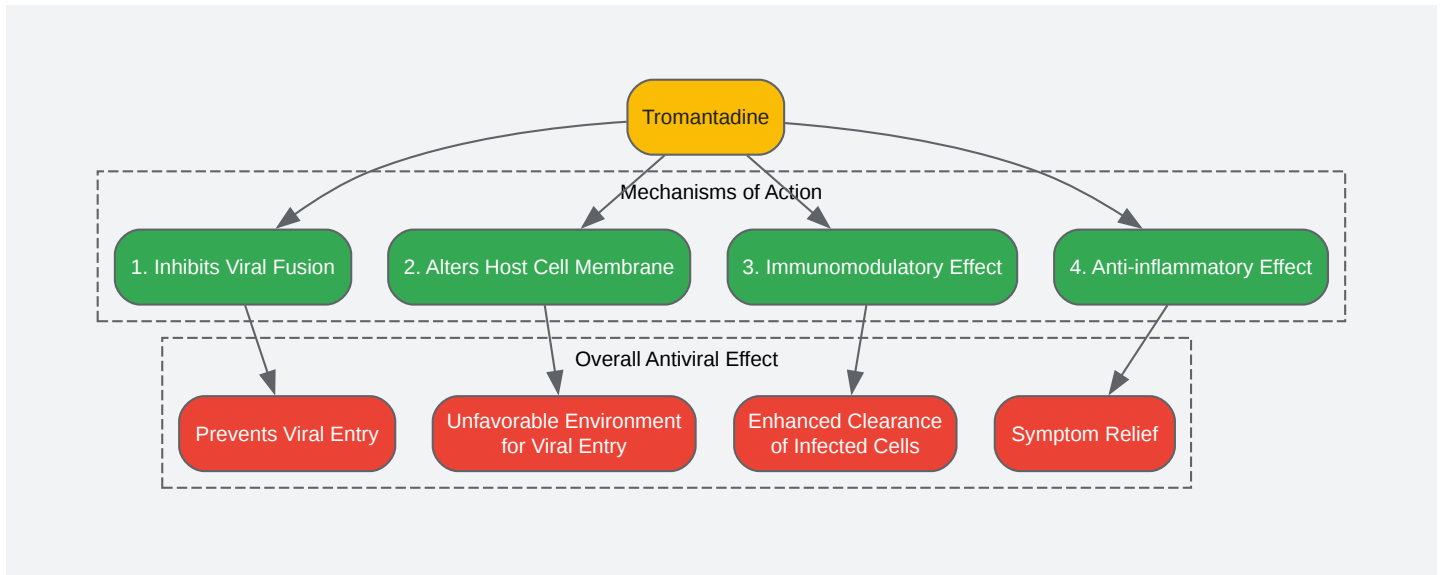
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Aspect	Details
Drug Class	Adamantane derivative antiviral drug [1] [2].
Primary Indication	Treatment of infections caused by the Herpes simplex virus (HSV), marketed for herpes zoster and simplex [2] [3].
Mechanism of Action	Multifaceted: inhibits viral fusion with host cell membrane; alters host membrane properties (fluidity/permeability); immunomodulatory (enhances macrophage/NK cell activity); anti-inflammatory (reduces pro-inflammatory cytokines) [2].
Metabolism	Not extensively metabolized. Majority excreted unchanged in urine. Identified metabolites include <b>amantadine</b> and <b>1-adamantyl-(2-hydroxy)acetamide</b> . Minor pathways: demethylation of dimethylamino group and oxidative deamination [4].

The following diagram illustrates the established multi-target mechanism of action of **Tromantadine**:



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***Tromantadine's multi-target mechanism against herpesviruses.***

## Gaps in Toxicological Data

The search results lack detailed experimental protocols and quantitative data crucial for a non-clinical safety profile. Key information for researchers is missing:

- **Specific Toxicity Data:** No detailed results from **in vitro** (e.g., mutagenicity, chromosomal aberration) or **in vivo** (e.g., rodent and non-rodent repeated-dose toxicity, carcinogenicity) studies.
- **Pharmacokinetic Parameters:** Limited data on absorption, distribution (volume of distribution, protein binding), and elimination (half-life, clearance) in humans [3].
- **Clinical Adverse Effects:** No comprehensive list or incidence rates of adverse reactions from human studies [3].
- **Detailed Experimental Protocols:** The search results do not contain the specific methodologies (e.g., cell lines, animal models, dosing regimens, endpoint measurements) used to establish the existing safety and metabolic data.

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## References

1. The Lipophilic Bullet Hits the Targets: Medicinal Chemistry of ... [pmc.ncbi.nlm.nih.gov]
2. What is the mechanism of Tromantadine Hydrochloride? [synapse.patsnap.com]
3. Tromantadine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
4. The metabolism of tromantadine [pubmed.ncbi.nlm.nih.gov]

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